

Technical Guide: 7-Chloroisoquinolin-5-amine

Mechanism of Action In Vitro

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Compound of Interest

Compound Name: 7-Chloroisoquinolin-5-amine

CAS No.: 608515-70-4

Cat. No.: B1387628

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Executive Summary

7-Chloroisoquinolin-5-amine (CAS: 608515-70-4) is a privileged heterocyclic scaffold primarily utilized in the synthesis of high-affinity Transient Receptor Potential Vanilloid 1 (TRPV1) antagonists.^{[1][2]} While often categorized as a synthetic intermediate, its structural homology to 5-aminoisoquinoline (5-AIQ) confers inherent bioactivity, particularly as a competitive inhibitor of Poly(ADP-ribose) polymerase-1 (PARP-1).^[1]

This guide analyzes the compound's dual role:

- As a Pharmacophore: Acting as the "warhead" or binding core in urea-based TRPV1 antagonists for analgesic applications.^[1]
- As a Bioactive Scaffold: Exhibiting potential PARP-inhibitory activity via nicotinamide mimicry.^[1]

Chemical Identity & Physicochemical Properties

The 5-aminoisoquinoline core is a flat, nitrogen-rich bicycle capable of π -stacking interactions and hydrogen bonding within enzyme active sites.^[1] The 7-chloro substituent enhances lipophilicity and alters the electronic density of the ring system, potentially increasing potency compared to the unsubstituted parent.^[1]

Property	Data
IUPAC Name	7-chloroisoquinolin-5-amine
CAS Number	608515-70-4
Molecular Formula	C9H7ClN2
Molecular Weight	178.62 g/mol
Core Scaffold	Isoquinoline
Key Substituents	5-Amino (H-bond donor), 7-Chloro (Lipophilic/Electronic modulator)
Primary Utility	Precursor for TRPV1 Antagonists; PARP-1 Inhibitor Analog

Primary Mechanism of Action: TRPV1 Antagonism (via Derivatization)

The most authoritative characterization of **7-Chloroisoquinolin-5-amine** lies in its conversion to N-isoquinoliny-N'-benzylureas, a class of potent TRPV1 antagonists.^[1]

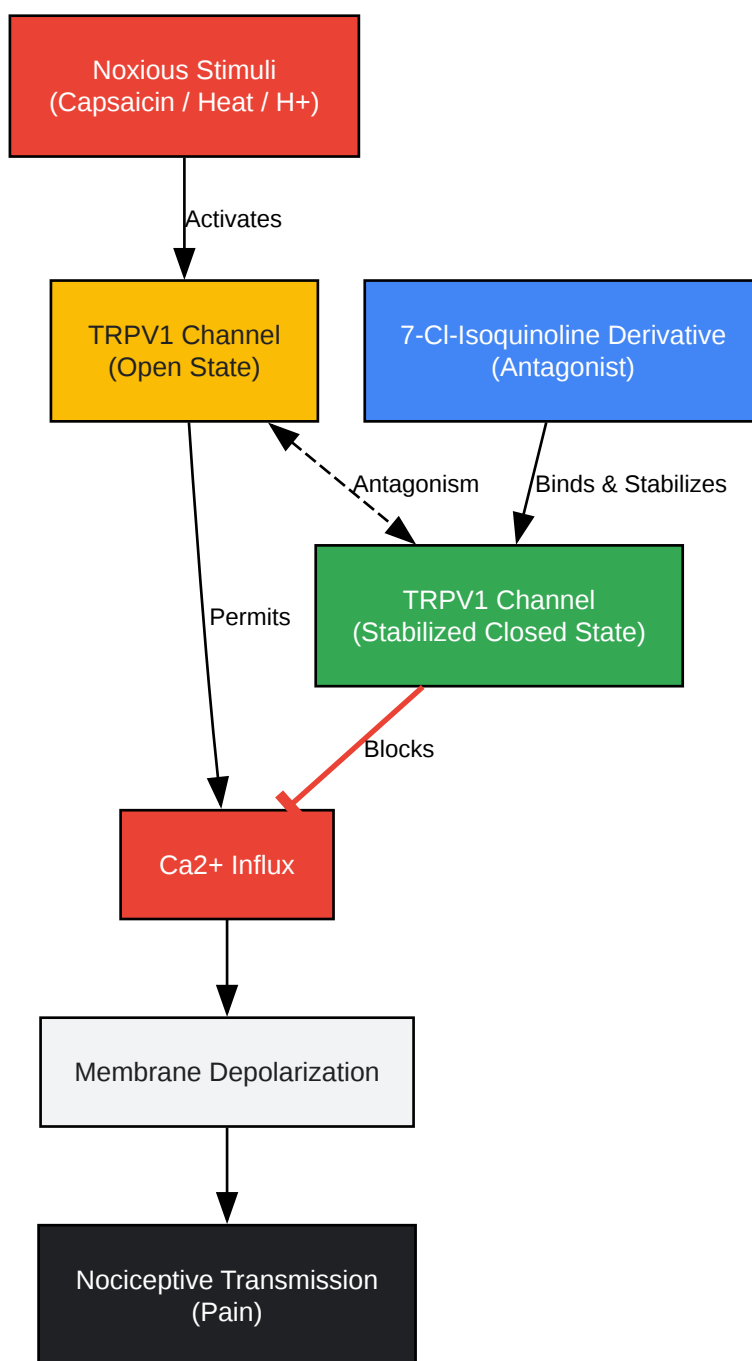
Molecular Target: TRPV1 Ion Channel^[1]

- Target: TRPV1 (Vanilloid Receptor 1), a non-selective cation channel.^[1]
- Role of **7-Chloroisoquinolin-5-amine**: It provides the isoquinoline moiety that occupies the vanilloid binding pocket (transmembrane region S3-S4).^[1]
- Mechanism:
 - Ligand Binding: The isoquinoline nitrogen and the urea linker (derived from the 5-amine) form critical hydrogen bonds with residues Tyr511 and Ser512 in the TRPV1 pocket.^[1]

- Allosteric Modulation: Binding stabilizes the channel in the closed state, preventing pore dilation.^[1]
- Signal Blockade: This inhibits Ca^{2+} influx in response to noxious stimuli (capsaicin, heat, H^+), effectively blocking nociceptive signaling.^[1]

Pathway Visualization (TRPV1 Blockade)

The following diagram illustrates the signaling pathway blocked by derivatives of **7-Chloroisoquinolin-5-amine**.



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Caption: Mechanism of TRPV1 antagonism by isoquinoline derivatives, preventing Ca²⁺ influx and nociception.

Secondary Mechanism: PARP-1 Inhibition (Structural Homology)

Beyond its role as an intermediate, the 5-aminoisoquinoline core is a known nicotinamide mimic, acting as a competitive inhibitor of PARP-1.[\[1\]](#)

Active Site Interactions[\[1\]](#)

- **Binding Mode:** The isoquinoline ring stacks between Tyr1224 and Tyr1246 of the PARP-1 catalytic domain.[\[1\]](#)
- **Key Interaction:** The nitrogen at position 2 (and potentially the amine at 5) mimics the amide group of NAD⁺, forming hydrogen bonds with Gly863 and Ser904.[\[1\]](#)
- **7-Chloro Effect:** The chlorine atom at position 7 likely occupies a hydrophobic sub-pocket, potentially enhancing affinity compared to unsubstituted 5-AIQ.

Experimental Validation Protocols

To validate the mechanism of action in vitro, the following assays are standard.

Protocol A: FLIPR Calcium Flux Assay (TRPV1 Activity)

Objective: Quantify the antagonist potency (IC₅₀) of **7-Chloroisoquinolin-5-amine** derivatives against capsaicin-induced Ca²⁺ influx.

Materials:

- HEK293 cells stably expressing human TRPV1.[\[1\]](#)
- Calcium-sensitive dye (e.g., Fluo-4 AM).[\[1\]](#)
- Agonist: Capsaicin (30-100 nM).[\[1\]](#)
- Test Compound: **7-Chloroisoquinolin-5-amine** derivative.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Workflow:

- **Cell Plating:** Seed HEK293-hTRPV1 cells in 384-well black-wall plates (15,000 cells/well). Incubate overnight.

- Dye Loading: Aspirate medium. Add 20 μ L Fluo-4 AM loading buffer. Incubate 60 min at 37°C.
- Compound Addition: Add 10 μ L of test compound (serial dilution). Incubate 15 min.
- Stimulation: Place plate in FLIPR (Fluorometric Imaging Plate Reader).^[1] Inject 10 μ L Capsaicin (EC80 concentration).
- Measurement: Record fluorescence (Ex 488 nm / Em 540 nm) for 180 seconds.
- Analysis: Calculate IC50 based on inhibition of peak fluorescence relative to DMSO control.

Protocol B: PARP-1 Chemiluminescent Inhibition Assay

Objective: Assess the intrinsic inhibitory activity of the amine scaffold against PARP-1 enzyme.
^[1]

Workflow:

- Coating: Coat 96-well plate with Histone mixture (substrate).
- Reaction Mix: Prepare buffer containing NAD⁺, Biotinylated-NAD⁺, activated DNA, and recombinant PARP-1 enzyme.^[1]
- Treatment: Add **7-Chloroisoquinolin-5-amine** (0.1 nM – 10 μ M).
- Incubation: Incubate 1 hour at room temperature.
- Detection: Add Streptavidin-HRP followed by chemiluminescent substrate.^[1]
- Readout: Measure luminescence. Lower signal = Higher inhibition.^[1]

Data Interpretation & Reference Values

The following table summarizes expected activity ranges based on structural analogs (5-AIQ and Isoquinoline Ureas).

Compound Class	Assay	Parameter	Typical Value	Interpretation
5-Aminoisoquinoline (Parent)	PARP-1 Enzyme	IC50	0.24 μ M	Moderate PARP inhibitor
7-Cl-Isoquinoline Urea (Derivative)	TRPV1 (Capsaicin)	IC50	< 100 nM	Potent Antagonist
7-Cl-Isoquinoline Urea	TRPV1 (Acid/pH)	IC50	< 500 nM	Multi-modal block

References

- Glaxo Group Ltd. (2005).[1] Vanilloid Receptor Antagonists and Their Use in the Treatment of Pain. US Patent Application 2005/0107388A1.[1] (Describes the synthesis of urea antagonists from **7-chloroisoquinolin-5-amine**). [Link](#)
- Sglunda, J., et al. (2014).[1] 5-Aminoisoquinolin-1-one (5-AIQ), a Water-Soluble Inhibitor of the Poly(ADP-Ribose)Polymerases (PARPs).[1][5] Journal of Medicinal Chemistry. (Establishes the PARP-inhibitory mechanism of the 5-aminoisoquinoline scaffold). [Link](#)
- Gunosewoyo, H., et al. (2010).[1] Characterization of the vanilloid receptor 1 (TRPV1) antagonist activity of isoquinoline derivatives. Bioorganic & Medicinal Chemistry Letters. (Mechanistic insight into isoquinoline binding at TRPV1). [Link](#)

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